

Strategies to improve the solubility of Einecs 287-146-0 in aqueous solutions

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Compound of Interest

Compound Name: *Einecs 287-146-0*

Cat. No.: *B12672212*

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Technical Support Center: Solubility of Einecs 287-146-0

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Einecs 287-146-0** (CAS: 85409-75-2). The information is designed to address common challenges encountered when dissolving this substance in aqueous solutions.

Chemical Identity:

- Einecs Number: 287-146-0
- CAS Number: 85409-75-2
- Chemical Name: Phosphoric acid, isotridecyl ester, compound with 2,2'-iminobis[ethanol]
- Molecular Formula: C17H40NO6P
- Description: This substance is the diethanolamine salt of an isotridecyl phosphate ester. It is classified as an anionic surfactant.

Frequently Asked Questions (FAQs)

Q1: What is the general water solubility of **Einecs 287-146-0**?

A1: As a diethanolamine salt of a phosphate ester, **Einecs 287-146-0** is designed for enhanced water solubility compared to its parent acidic ester.[1] The ionic nature of the salt strengthens its hydrophilic character.[1] However, its solubility can be affected by various factors including pH, temperature, and the presence of other solutes. Phosphate esters, in general, are known for their good solubility and stability in alkaline conditions.[2]

Q2: Why is my solution of **Einecs 287-146-0** appearing cloudy or forming a precipitate?

A2: Cloudiness or precipitation can occur due to several factors:

- pH: The pH of your aqueous solution can significantly impact the solubility of this anionic surfactant. At lower pH values, the phosphate ester may revert to its less soluble free acid form.
- Temperature: The solubility of surfactants can be temperature-dependent. Below a certain temperature, known as the Krafft point, surfactants may crystallize or precipitate.
- Concentration: You may have exceeded the critical micelle concentration (CMC) and the solubility limit of the surfactant in your specific medium.
- Ionic Strength: High concentrations of electrolytes can lead to a "salting out" effect, reducing the solubility of the surfactant.[3][4]

Q3: How does pH affect the solubility of **Einecs 287-146-0**?

A3: The degree of neutralization of the phosphate ester is a key determinant of its water solubility.[5] **Einecs 287-146-0** is a salt, indicating it is already neutralized. Maintaining a neutral to alkaline pH will help ensure it remains in its more soluble, ionized form. Acidic conditions can protonate the phosphate group, reducing its ionic character and decreasing its water solubility.

Q4: Can I use co-solvents to improve the solubility of **Einecs 287-146-0**?

A4: Yes, using water-miscible organic co-solvents such as ethanol, propylene glycol, or polyethylene glycols can help to increase the solubility of poorly soluble compounds. While **Einecs 287-146-0** is expected to have good water solubility, in complex formulations, co-solvents can further enhance its dissolution and stability.

Troubleshooting Guide

Issue Encountered	Potential Cause	Suggested Solution(s)
Cloudy Solution or Precipitation	Incorrect pH: The pH of the solution may be too acidic, causing the surfactant to convert to its less soluble free acid form.	Adjust the pH of the solution to a neutral or slightly alkaline range (pH 7-9) using a suitable buffer or base.
Low Temperature: The temperature of the solution may be below the Krafft point of the surfactant.	Gently warm the solution while stirring. Maintain the temperature of the stock and working solutions.	
High Electrolyte Concentration: The presence of high concentrations of salts in your buffer or medium can cause "salting out".	Reduce the electrolyte concentration if possible. If high salt is required, consider the addition of a hydrotrope or a co-surfactant to improve solubility.	
Concentration Above Solubility Limit: The concentration of Einecs 287-146-0 may be too high for the aqueous system.	Dilute the solution to a lower concentration. Determine the solubility limit in your specific medium through a solubility study.	
Inconsistent Results Between Experiments	Variability in Stock Solution Preparation: Inconsistent preparation of stock solutions can lead to variability in experimental outcomes.	Standardize the protocol for stock solution preparation, ensuring consistent pH, temperature, and mixing time. Prepare fresh stock solutions regularly.
Interaction with Other Components: The surfactant may be interacting with other molecules in your experimental system, affecting its solubility.	Evaluate the compatibility of Einecs 287-146-0 with other components in your formulation. Consider the use of a stabilizing agent or a different buffer system.	

Experimental Protocols

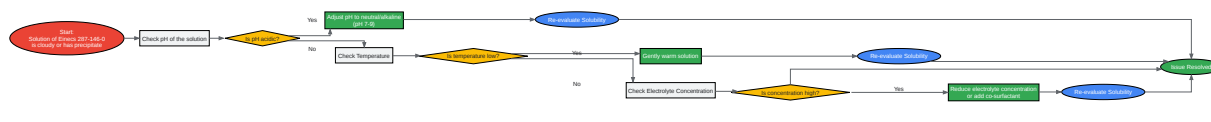
Protocol 1: Determination of Aqueous Solubility

- Objective: To determine the equilibrium solubility of **Einecs 287-146-0** in a specific aqueous buffer.
- Materials:
 - **Einecs 287-146-0**
 - Selected aqueous buffer (e.g., phosphate-buffered saline, pH 7.4)
 - Vortex mixer
 - Thermostatic shaker
 - Centrifuge
 - HPLC or other suitable analytical method for quantification
- Methodology:
 1. Add an excess amount of **Einecs 287-146-0** to a known volume of the aqueous buffer in a series of vials.
 2. Tightly seal the vials and place them in a thermostatic shaker set to the desired experimental temperature (e.g., 25°C or 37°C).
 3. Shake the vials for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.
 4. After equilibration, centrifuge the vials at a high speed to separate the undissolved solid.
 5. Carefully collect an aliquot of the supernatant.
 6. Dilute the supernatant with the mobile phase and analyze the concentration of **Einecs 287-146-0** using a validated analytical method.

Protocol 2: pH-Dependent Solubility Profile

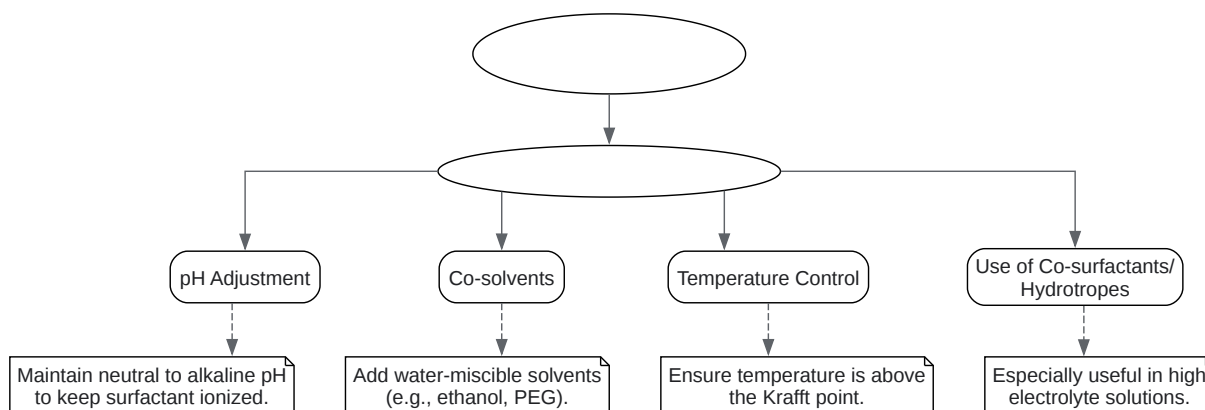
- Objective: To investigate the effect of pH on the solubility of **Einecs 287-146-0**.
- Materials:
 - **Einecs 287-146-0**
 - A series of buffers with different pH values (e.g., pH 3, 5, 7, 9)
 - Equipment from Protocol 1
- Methodology:
 1. Follow the steps outlined in Protocol 1.
 2. Perform the solubility determination in each of the different pH buffers.
 3. Plot the measured solubility of **Einecs 287-146-0** as a function of pH.

Visualizations



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Caption: Troubleshooting workflow for addressing solubility issues with **Einecs 287-146-0**.



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Caption: Key strategies for enhancing the aqueous solubility of **EINECS 287-146-0**.

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